

Morusin: A Technical Guide to its Chemical Structure, Properties, and Biological Activities

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Morusin*

Cat. No.: B207952

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Introduction

Morusin, a prenylated flavonoid predominantly isolated from the root bark of plants of the *Morus* genus (mulberry), has emerged as a compound of significant interest in pharmacological research. Its complex chemical structure underpins a diverse range of biological activities, including notable anticancer, anti-inflammatory, and antioxidant properties. This technical guide provides an in-depth overview of **morusin**'s chemical characteristics, physicochemical properties, and its multifaceted biological effects, with a focus on the underlying molecular mechanisms and relevant experimental methodologies.

Chemical Structure and Identification

Morusin is characterized by a flavone backbone substituted with multiple hydroxyl groups and two isoprenoid units. This unique structure contributes to its biological activity and physicochemical properties.

Identifier	Value
IUPAC Name	2-(2,4-dihydroxyphenyl)-5-hydroxy-8,8-dimethyl-3-(3-methylbut-2-enyl)pyrano[2,3-h]chromen-4-one[1]
Molecular Formula	C ₂₅ H ₂₄ O ₆ [1]
Molecular Weight	420.45 g/mol [2]
CAS Number	62596-29-6[2]
SMILES String	CC(=CCC1=C(C(=O)C2=C(C=C3C(=C2O)OC(C)(C)C=C3)O1)C4=CC(=C(C=C4)O)O)C

Physicochemical Properties

The physicochemical properties of **morusin** are crucial for its handling, formulation, and pharmacokinetic profile. It is a solid substance with limited aqueous solubility.

Property	Value	Source
Melting Point	214 - 216 °C	[2]
Solubility	Low water solubility. Soluble in organic solvents such as DMSO, methanol, and ethanol.	[3]
XLogP3-AA	5.5	[2]
Hydrogen Bond Donor Count	3	[2]
Hydrogen Bond Acceptor Count	6	[2]
Stability	Sensitive to light and heat; degrades under prolonged basic conditions.	[3]

Biological Activities and Pharmacological Properties

Morusin exhibits a broad spectrum of pharmacological activities, which have been demonstrated in numerous in vitro and in vivo studies. The half-maximal inhibitory concentration (IC_{50}) values are key indicators of its potency.

Anticancer Activity

Morusin has demonstrated significant cytotoxic effects against a variety of cancer cell lines through the induction of apoptosis and inhibition of proliferation.

Cell Line	Cancer Type	IC_{50} (μM)	Reference
A375	Melanoma	4.634	[4]
MV3	Melanoma	9.7	[4]
MCF-7	Breast Cancer	3.4 (24h), 7.88 (72h)	[5]
A-549	Lung Cancer	3.1	[5]
HeLa	Cervical Cancer	0.64	[5]

Anti-inflammatory Activity

Morusin modulates key inflammatory pathways, leading to a reduction in pro-inflammatory mediators.

Assay	Cell Line	IC_{50} (μM)	Reference
Nitric Oxide (NO) Production	RAW 264.7 Macrophages	10.6	[1]
Cyclooxygenase (COX) and Lipoxygenase (LOX) Inhibition	-	> 100	[1][5]

Antioxidant Activity

Morusin's antioxidant capacity has been evaluated using various assays, although its activity can be influenced by its structural features.

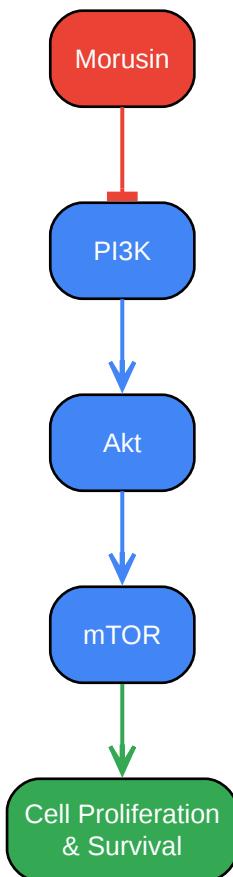
Assay	IC ₅₀	Reference
DPPH Radical Scavenging	1819.83 ± 144.53 µM	[6]
ABTS Radical Scavenging	297.83 ± 7.27 µM	[6]

Signaling Pathways Modulated by Morusin

Morusin exerts its biological effects by targeting multiple intracellular signaling pathways that are often dysregulated in disease states.

PI3K/Akt/mTOR Pathway

The Phosphatidylinositol 3-kinase (PI3K)/Akt/mammalian target of rapamycin (mTOR) pathway is a critical regulator of cell growth, proliferation, and survival. **Morusin** has been shown to inhibit this pathway, contributing to its anticancer effects.

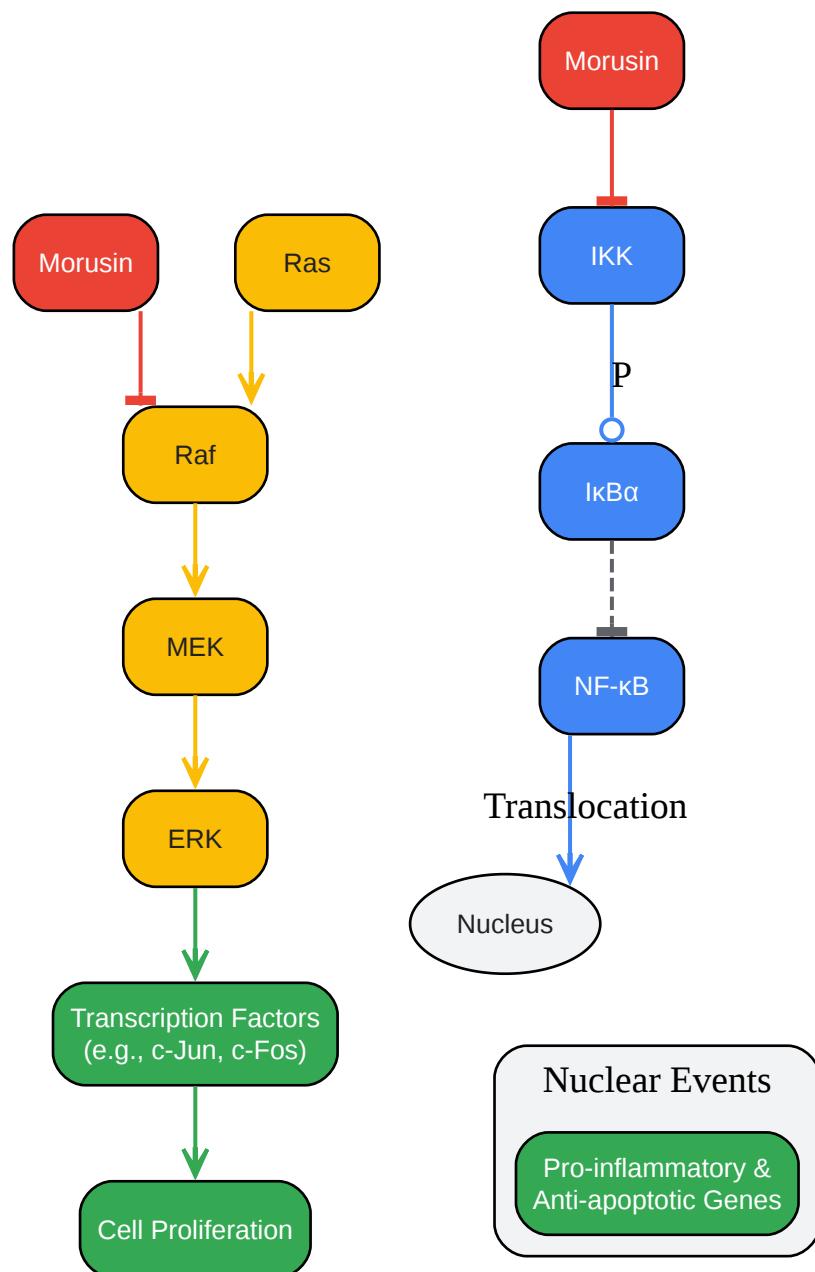


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Morusin inhibits the PI3K/Akt/mTOR signaling pathway.

MAPK/ERK Pathway

The Mitogen-Activated Protein Kinase (MAPK)/Extracellular signal-regulated kinase (ERK) pathway is involved in cell proliferation, differentiation, and apoptosis. **Morusin** can modulate this pathway to induce anticancer effects.



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- To cite this document: BenchChem. [Morusin: A Technical Guide to its Chemical Structure, Properties, and Biological Activities]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b207952#morusin-chemical-structure-and-properties>

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